

# Application Notes and Protocols for Direct Orange 118 in Textile Dyeing Research

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## Compound of Interest

Compound Name: Direct orange 118

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These application notes provide a comprehensive overview of the use of C.I. **Direct Orange 118** in textile dyeing research, with a focus on its application to cellulosic fibers such as cotton. Due to a lack of extensive research specifically on **Direct Orange 118**, the following protocols and data are based on general procedures for direct dyes and the limited technical data available for this specific dye. Researchers are advised to use the following information as a baseline and to perform optimization studies for their specific applications.

## Introduction

**Direct Orange 118**, also known as Direct Orange S or C.I. 29055, is a synthetic diazo dye.<sup>[1]</sup><sup>[2]</sup> It is characterized by its ability to be directly absorbed by textile fibers, particularly cellulosic fibers like cotton, viscose, and silk, without the need for a mordant. This property makes it a subject of interest in textile dyeing research for its straightforward application process. However, it is important to note that direct dyes, including **Direct Orange 118**, have been associated with potential environmental and health concerns, leading to regulatory restrictions in some regions.

## Physicochemical Properties and Technical Data

**Direct Orange 118** is an orange powder that is soluble in water.<sup>[1]</sup> A liquid formulation of the dye is also available, typically appearing as a red liquid with a pH between 8.0 and 10.0. The following table summarizes the available quantitative data for **Direct Orange 118**.

Property	Value/Range	Source
Chemical Class	Diazo	
Appearance	Orange Powder / Red Liquid	
Solubility	Soluble in water	
Light Fastness	2 (on a scale of 1-8)	
Washing Fastness	Data not available (Generally moderate to poor for direct dyes)	-
Rubbing Fastness (Crocking)	Data not available (Generally moderate for direct dyes)	-
Perspiration Fastness	Data not available (Generally moderate for direct dyes)	-
pH (Liquid Formulation)	8.0 - 10.0	

Note: The fastness properties of direct dyes can often be improved with after-treatments using dye-fixing agents.

## Experimental Protocols

The following are detailed protocols for the application of **Direct Orange 118** in a laboratory setting for textile dyeing research.

## Materials and Reagents

- **Direct Orange 118** (powder or liquid)
- Scoured and bleached cotton fabric
- Sodium Carbonate (Soda Ash,  $\text{Na}_2\text{CO}_3$ )
- Sodium Chloride (Common Salt,  $\text{NaCl}$ ) or Glauber's Salt (Sodium Sulfate,  $\text{Na}_2\text{SO}_4$ )
- Distilled or deionized water

- Laboratory dyeing apparatus (e.g., beaker dyeing machine, water bath)
- Glassware (beakers, graduated cylinders)
- Stirring rods
- pH meter
- Spectrophotometer for color measurement (optional)
- Grey scale for color change and staining

## Protocol for Exhaust Dyeing of Cotton with Direct Orange 118

This protocol describes a standard exhaust dyeing method suitable for laboratory-scale experiments.

### 3.2.1. Preparation of Stock Solution (for powder dye)

- Accurately weigh 1.0 g of **Direct Orange 118** powder.
- Create a paste by adding a small amount of cold water and stirring.
- Gradually add hot water (80-90°C) while stirring continuously until the dye is completely dissolved.
- Make up the final volume to 100 mL with distilled water to obtain a 1% (w/v) stock solution.

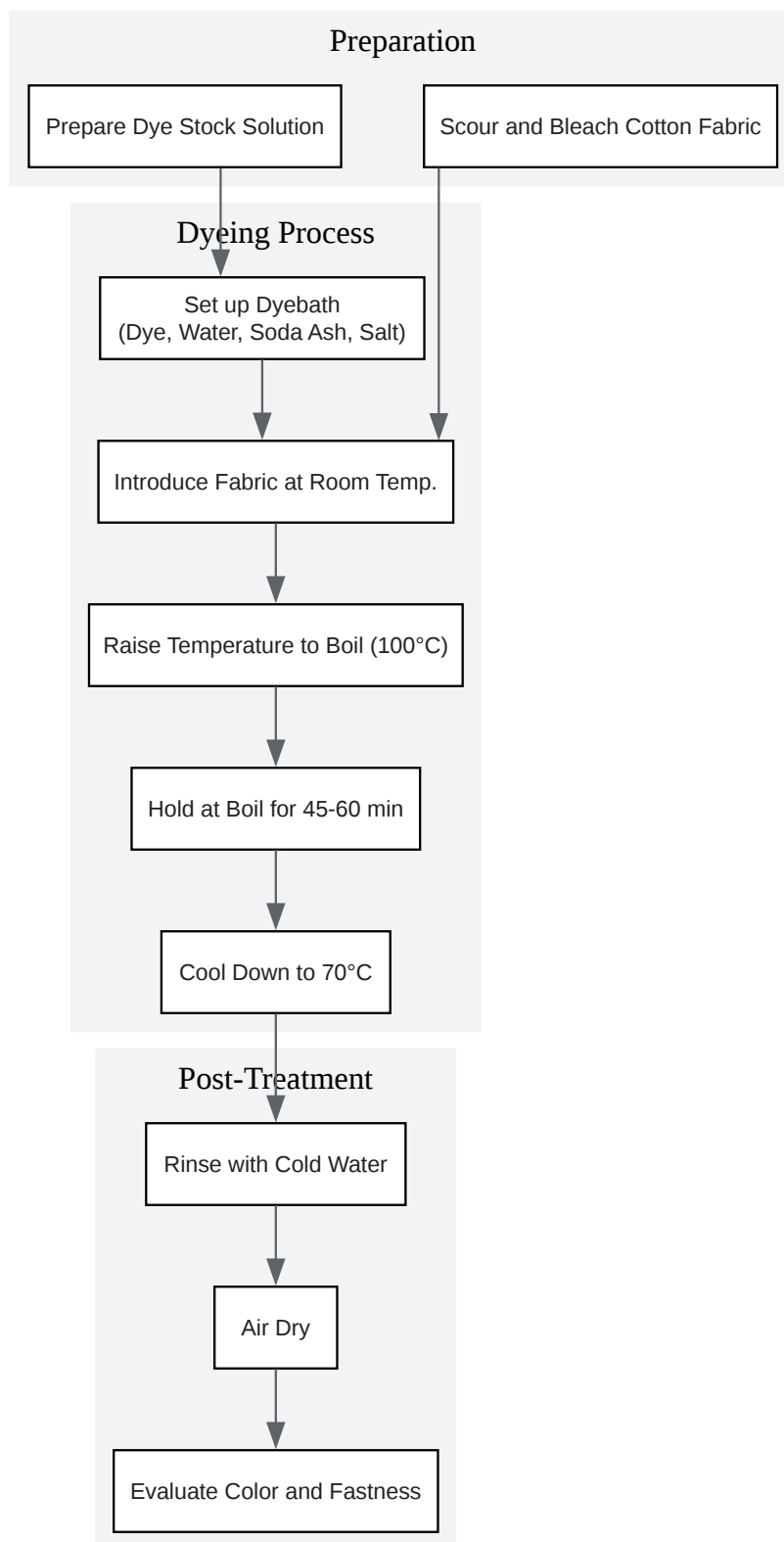
### 3.2.2. Dyeing Procedure

- Set up the Dyebath:
  - Calculate the required volume of dye stock solution based on the desired percentage shade on weight of fabric (o.w.f.). For a 1% shade on a 10 g fabric sample, 10 mL of the 1% stock solution would be required.

- Set the material-to-liquor ratio (MLR). A common laboratory MLR is 1:20 (e.g., 10 g of fabric in 200 mL of total dyebath volume).
- Add the calculated amount of dye solution to the dyebath.
- Add auxiliaries:
  - Sodium Carbonate (Soda Ash): 0.5 - 2.0 g/L (to maintain an alkaline pH).
  - Sodium Chloride or Glauber's Salt (Electrolyte): The amount will vary depending on the desired shade depth. A general guideline is:
    - Light shades (up to 0.5% o.w.f.): 5-10 g/L
    - Medium shades (0.5-2.0% o.w.f.): 10-15 g/L
    - Dark shades (>2.0% o.w.f.): 15-20 g/L
- Add water to achieve the final calculated volume.
- Dyeing Cycle:
  - Introduce the pre-wetted cotton fabric into the dyebath at room temperature (approximately 25-30°C).
  - Raise the temperature of the dyebath to the boil (100°C) at a rate of 2°C per minute.
  - Hold the temperature at the boil for 45-60 minutes, ensuring the fabric is fully immersed and agitated periodically.
  - Gradually cool the dyebath to 70°C.
- Rinsing and Drying:
  - Remove the fabric from the dyebath.
  - Rinse the dyed fabric thoroughly with cold water until the water runs clear.
  - Squeeze the excess water from the fabric.

- Air-dry the fabric at room temperature.

### Workflow for Exhaust Dyeing of Cotton with **Direct Orange 118**



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Caption: Workflow for the exhaust dyeing of cotton fabric with **Direct Orange 118**.

## Protocol for Color Fastness to Washing (ISO 105-C06) - General Procedure

This is a general procedure and should be adapted based on the specific requirements of the ISO standard.

- Prepare a composite specimen by sewing a piece of the dyed cotton fabric (e.g., 10 cm x 4 cm) with a piece of multifiber test fabric.
- Prepare the wash liquor containing a standard soap solution.
- Place the composite specimen in a stainless steel container with the specified volume of wash liquor and stainless steel balls (for mechanical action).
- Conduct the test in a Launder-Ometer at the specified temperature and time (e.g., 60°C for 30 minutes).
- After the test, rinse the specimen in cold water and then in distilled water.
- Separate the dyed fabric and the multifiber fabric and dry them in air at a temperature not exceeding 60°C.
- Assess the change in color of the dyed fabric and the staining of the multifiber fabric using the appropriate grey scales under standard lighting conditions.

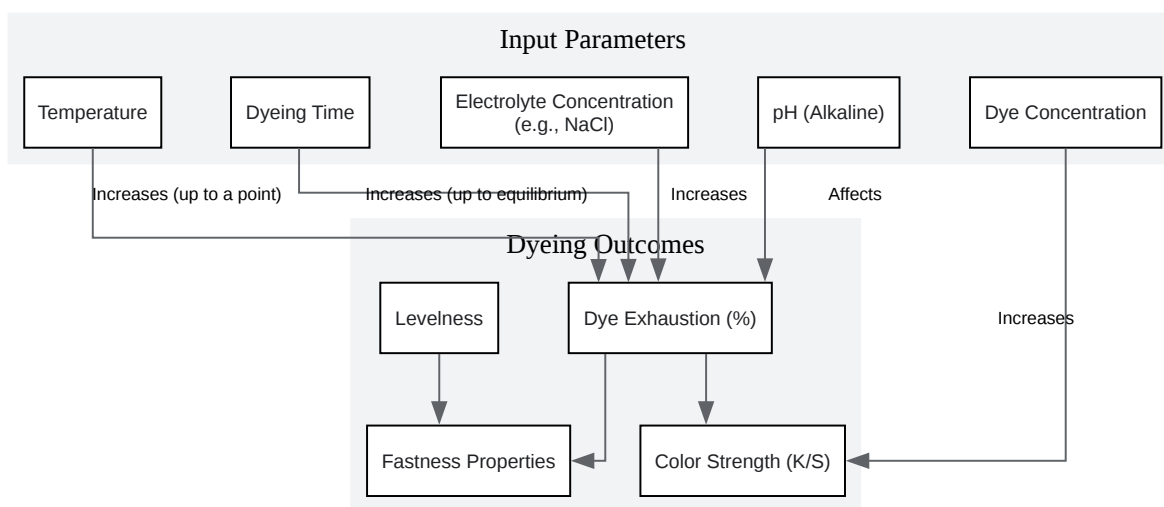
## Data Interpretation and Expected Results

- **Color Yield:** The depth of shade can be quantitatively assessed by measuring the color strength (K/S value) using a spectrophotometer. Higher K/S values indicate a greater dye uptake.
- **Fastness Properties:** The fastness properties are evaluated by comparing the change in color of the dyed sample and the staining of the adjacent undyed fabric against the grey scales. A rating of 5 indicates no change, while a rating of 1 indicates a significant change or

staining. Based on the available data, **Direct Orange 118** is expected to have poor light fastness. Its wash fastness is likely to be moderate to poor, which is typical for direct dyes without an after-treatment.

## Logical Relationship of Dyeing Parameters

The following diagram illustrates the logical relationship between key dyeing parameters and their expected effect on the dyeing outcome for direct dyes like **Direct Orange 118**.



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Caption: Relationship between dyeing parameters and outcomes for direct dyes.

## Safety Precautions

- Wear appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat.
- Handle the dye powder in a well-ventilated area or a fume hood to avoid inhalation.

- Consult the Safety Data Sheet (SDS) for **Direct Orange 118** before use for detailed safety and handling information.

In conclusion, while specific research data on the application of **Direct Orange 118** in textile dyeing is limited, the provided protocols and information based on the general class of direct dyes offer a solid foundation for researchers to begin their investigations. It is strongly recommended that researchers conduct preliminary optimization experiments to determine the ideal dyeing conditions for their specific substrate and desired outcomes.

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## References

- 1. colorantsgroup.com [colorantsgroup.com]
- 2. Direct Orange 118 Dyes Manufacturers in Mumbai Gujarat India [colorantsgroup.com]
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